

Application Note & Protocol: A Scalable Synthesis of 2-bromo-N-(2-methylphenyl)propanamide

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Compound of Interest

Compound Name:	2-bromo-N-(2-methylphenyl)propanamide
CAS No.:	19397-79-6
Cat. No.:	B091314

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Abstract

This comprehensive guide details a robust and scalable laboratory protocol for the synthesis of **2-bromo-N-(2-methylphenyl)propanamide**, a key intermediate in pharmaceutical and fine chemical research. This document provides a step-by-step methodology, an in-depth discussion of the reaction mechanism, critical safety protocols, and strategies for process scale-up. The presented protocol is designed for researchers, scientists, and drug development professionals, emphasizing scientific integrity, reproducibility, and safety.

Introduction: Significance and Applications

2-bromo-N-(2-methylphenyl)propanamide is a versatile synthetic building block. Its structure, featuring an α -bromo amide moiety, makes it a valuable precursor for the introduction of a propanamide sidechain onto various molecular scaffolds through nucleophilic substitution reactions. This compound and its analogues are of significant interest in medicinal chemistry and drug discovery, often serving as intermediates in the synthesis of biologically active

molecules. The controlled and scalable production of this intermediate is therefore of paramount importance for advancing research and development in these fields.

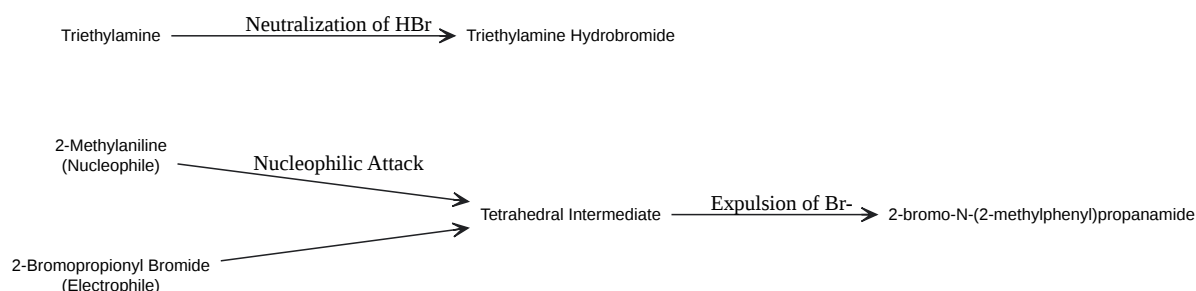
Reaction Scheme and Mechanism

The synthesis of **2-bromo-N-(2-methylphenyl)propanamide** is achieved through the acylation of 2-methylaniline (o-toluidine) with 2-bromopropionyl bromide. This reaction is a classic example of nucleophilic acyl substitution.

Reaction:

Caption: Experimental workflow for the synthesis of **2-bromo-N-(2-methylphenyl)propanamide**.

Reaction Mechanism Overview



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